

# Methyl 3-aminobutanoate Hydrochloride: A Technical Guide to Stability and Storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** Methyl 3-aminobutanoate hydrochloride

**Cat. No.:** B176559

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Methyl 3-aminobutanoate hydrochloride**. Ensuring the chemical integrity of this compound is critical for reliable and reproducible results in research and development applications. This document outlines its known stability profile, provides a comprehensive summary of storage conditions, and presents a generalized protocol for stability assessment.

## Chemical and Physical Properties

**Methyl 3-aminobutanoate hydrochloride** is a chemical compound with the appearance of a white powder<sup>[1]</sup>. A summary of its key properties is presented in the table below.

Property	Value	Source
Molecular Formula	C5H12ClNO2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	153.61 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White powder	<a href="#">[1]</a>
Purity	Available in ≥95% and ≥97%	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	121-125 °C	

## Stability Profile

**Methyl 3-aminobutanoate hydrochloride** is generally considered stable under recommended storage and handling conditions[2]. However, to maintain its integrity, certain factors must be considered.

Key Stability Considerations:

- Incompatible Materials: The compound should be kept away from strong oxidizing agents, as these can lead to degradation[2].
- Conditions to Avoid: It is important to prevent dust generation during handling[2]. Minimizing exposure to atmospheric moisture is also crucial, which can be achieved by keeping the container tightly sealed.
- Hazardous Decomposition Products: Information not available in the provided search results.
- Hazardous Reactions: Information not available in the provided search results.

## Recommended Storage Conditions

Proper storage is essential for preserving the purity and stability of **Methyl 3-aminobutanoate hydrochloride**. The following table summarizes the recommended storage conditions based on information from various suppliers.

Parameter	Recommendation	Source
Temperature	Store in a cool, dry place. <a href="#">[2]</a> Some suppliers specify room temperature. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> For long-term storage, -20°C for 1-2 years is recommended, while for short-term storage (1-2 weeks), -4°C is suggested. <a href="#">[6]</a>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Atmosphere	Store in a well-ventilated area. <a href="#">[2]</a>	<a href="#">[2]</a>
Container	Keep in a tightly closed container. <a href="#">[2]</a>	<a href="#">[2]</a>
Other	Keep away from sources of ignition. <a href="#">[2]</a>	<a href="#">[2]</a>

## Generalized Experimental Protocol for Stability Assessment

While specific stability studies for **Methyl 3-aminobutanoate hydrochloride** are not readily available in the public domain, a generalized protocol for assessing the stability of a chemical compound is provided below. This protocol can be adapted to evaluate the stability of this compound under various conditions.

**Objective:** To assess the stability of **Methyl 3-aminobutanoate hydrochloride** under various environmental conditions (e.g., temperature, humidity, light) over time.

**Materials:**

- **Methyl 3-aminobutanoate hydrochloride** (test sample)
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance

- pH meter
- Environmental chambers (for controlled temperature and humidity)
- Photostability chamber
- Inert gas (e.g., nitrogen or argon)
- Appropriate solvents for sample preparation and HPLC mobile phase

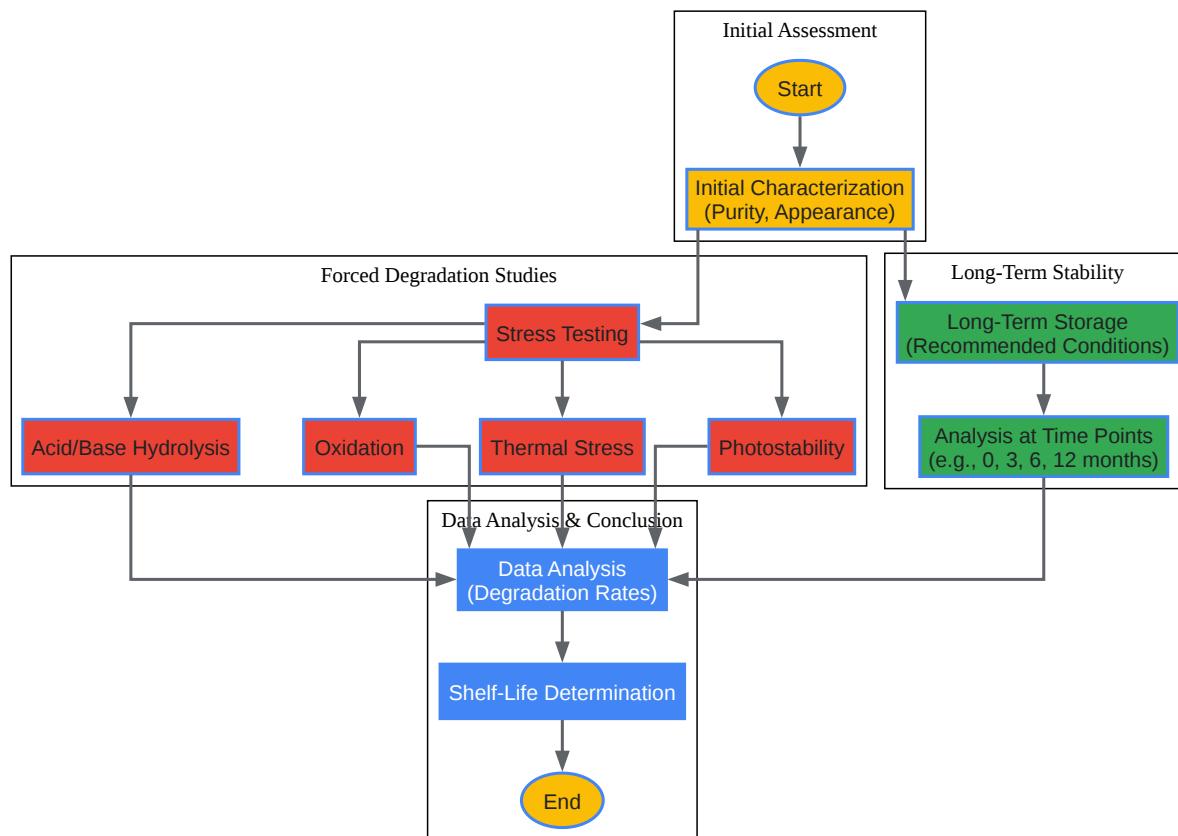
**Methodology:**

- Initial Characterization:
  - Perform initial analysis of the test sample to determine its purity and identify any existing impurities. Techniques such as HPLC, mass spectrometry (MS), and nuclear magnetic resonance (NMR) spectroscopy can be used.
  - Record the initial appearance (color, physical state) of the sample.
- Forced Degradation (Stress Testing):
  - Acid/Base Hydrolysis: Dissolve the sample in acidic (e.g., 0.1 N HCl) and basic (e.g., 0.1 N NaOH) solutions. Monitor for degradation over time at room temperature and elevated temperatures (e.g., 60°C).
  - Oxidation: Expose the sample to an oxidizing agent (e.g., 3% hydrogen peroxide) and monitor for degradation.
  - Thermal Degradation: Store the solid sample at elevated temperatures (e.g., 60°C, 80°C) and monitor for degradation.
  - Photostability: Expose the solid sample to light according to ICH Q1B guidelines and assess for degradation.
- Long-Term Stability Study:

- Store samples of **Methyl 3-aminobutanoate hydrochloride** under the recommended storage conditions (e.g., room temperature, -20°C) in tightly sealed containers.
- At specified time points (e.g., 0, 3, 6, 9, 12, 24 months), withdraw a sample and analyze it for purity and the presence of degradation products using a validated HPLC method.
- Monitor the physical appearance of the sample at each time point.
- Data Analysis:
  - Quantify the amount of **Methyl 3-aminobutanoate hydrochloride** remaining at each time point.
  - Identify and quantify any significant degradation products.
  - Determine the degradation rate under different stress conditions.
  - Establish a potential shelf-life based on the long-term stability data.

## Workflow for Chemical Stability Assessment

The following diagram illustrates a typical workflow for assessing the stability of a chemical compound like **Methyl 3-aminobutanoate hydrochloride**.

[Click to download full resolution via product page](#)

Caption: Workflow for Chemical Stability Assessment.

## Handling and Safety Precautions

When handling **Methyl 3-aminobutanoate hydrochloride**, it is important to follow standard laboratory safety procedures.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection[2].
- Ventilation: Use only in a well-ventilated area[2].
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area[2].
- First Aid:
  - Skin Contact: Wash with plenty of soap and water[2].
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing[2].
  - Inhalation: Remove to fresh air and keep at rest in a position comfortable for breathing[2].

For more detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**Methyl 3-aminobutanoate hydrochloride** is a stable compound when stored and handled correctly. The key to maintaining its integrity is to store it in a cool, dry, and well-ventilated area in a tightly sealed container, away from strong oxidizing agents and sources of ignition. For long-term storage, colder temperatures (-20°C) are recommended. Adherence to these conditions and proper handling practices will ensure the reliability of this compound for research and development purposes.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (S)-Methyl 3-aminobutanoate hydrochloride, CasNo.139243-55-3 ENAO Chemical Co, Limited China (Mainland) [enao.lookchem.com]
- 2. aksci.com [aksci.com]
- 3. calpaclab.com [calpaclab.com]
- 4. calpaclab.com [calpaclab.com]
- 5. chembk.com [chembk.com]
- 6. 137132-12-8|Methyl 3-aminobutanoate hydrochloride|Methyl 3-aminobutanoate hydrochloride|-范德生物科技公司 [bio-fount.com]
- To cite this document: BenchChem. [Methyl 3-aminobutanoate Hydrochloride: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b176559#methyl-3-aminobutanoate-hydrochloride-stability-and-storage-conditions>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

